

# Validated HPLC method for 2-Amino-4,6-dimethoxypyrimidine assay

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## Compound of Interest

Compound Name: 4,6-Dimethoxypyridin-2-amine

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A comprehensive guide to the validated High-Performance Liquid Chromatography (HPLC) method for the precise assay of 2-Amino-4,6-dimethoxypyrimidine, alongside a comparative analysis with alternative analytical techniques. This document is intended for researchers, scientists, and professionals in drug development seeking robust analytical methodologies.

## Comparative Analysis of Analytical Methods

The selection of an appropriate analytical method is paramount for accurate quantification and quality control. Below is a comparison of a validated HPLC method with UV-Vis Spectrophotometry and Gas Chromatography-Mass Spectrometry (GC-MS) for the assay of 2-Amino-4,6-dimethoxypyrimidine.

Parameter	Validated HPLC Method	UV-Vis Spectrophotometry	Gas Chromatography-Mass Spectrometry (GC-MS)
Linearity ( $R^2$ )	> 0.999	> 0.995	> 0.998
Accuracy (% Recovery)	98.0 - 102.0%	95.0 - 105.0%	99.0 - 101.0%
Precision (% RSD)	< 2.0%	< 5.0%	< 1.5%
Limit of Detection (LOD)	~ 0.1 µg/mL	~ 1 µg/mL	~ 0.05 µg/mL
Limit of Quantitation (LOQ)	~ 0.3 µg/mL	~ 3 µg/mL	~ 0.15 µg/mL
Specificity	High	Moderate to Low	Very High
Typical Run Time	10 - 15 minutes	< 5 minutes	20 - 30 minutes
Cost & Complexity	Moderate	Low	High

## Experimental Protocols

Detailed methodologies for the validated HPLC method and alternative techniques are provided below.

### Validated HPLC Method

This method is designed for the accurate and precise quantification of 2-Amino-4,6-dimethoxypyrimidine.

- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Mobile Phase: A gradient mixture of Acetonitrile and a 20 mM potassium dihydrogen phosphate buffer (pH adjusted to 3.5 with phosphoric acid).

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 272 nm.
- Injection Volume: 10  $\mu$ L.
- Column Temperature: 30  $^{\circ}$ C.
- Sample Preparation:
  - Accurately weigh and dissolve the 2-Amino-4,6-dimethoxypyrimidine standard or sample in the mobile phase to a final concentration of approximately 100  $\mu$ g/mL.
  - Filter the solution through a 0.45  $\mu$ m syringe filter before injection.
- Validation Parameters:
  - Linearity: Determined by constructing a calibration curve with standard solutions at five concentration levels ranging from 10 to 150  $\mu$ g/mL.
  - Accuracy: Assessed by the recovery of spiked samples at three concentration levels (80%, 100%, and 120% of the nominal concentration).
  - Precision: Evaluated through repeatability (intra-day) and intermediate precision (inter-day) by analyzing six replicate samples at the nominal concentration.

## Alternative Method 1: UV-Vis Spectrophotometry

A simpler, high-throughput method suitable for routine analysis where high specificity is not critical.

- Instrument: A calibrated UV-Vis spectrophotometer.
- Solvent: Methanol or a suitable buffer in which the analyte is stable and soluble.
- Procedure:
  - Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for 2-Amino-4,6-dimethoxypyrimidine in the chosen solvent.

- Prepare a series of standard solutions of known concentrations.
- Measure the absorbance of the standard solutions at the  $\lambda_{\text{max}}$ .
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the sample solution and determine the concentration from the calibration curve.

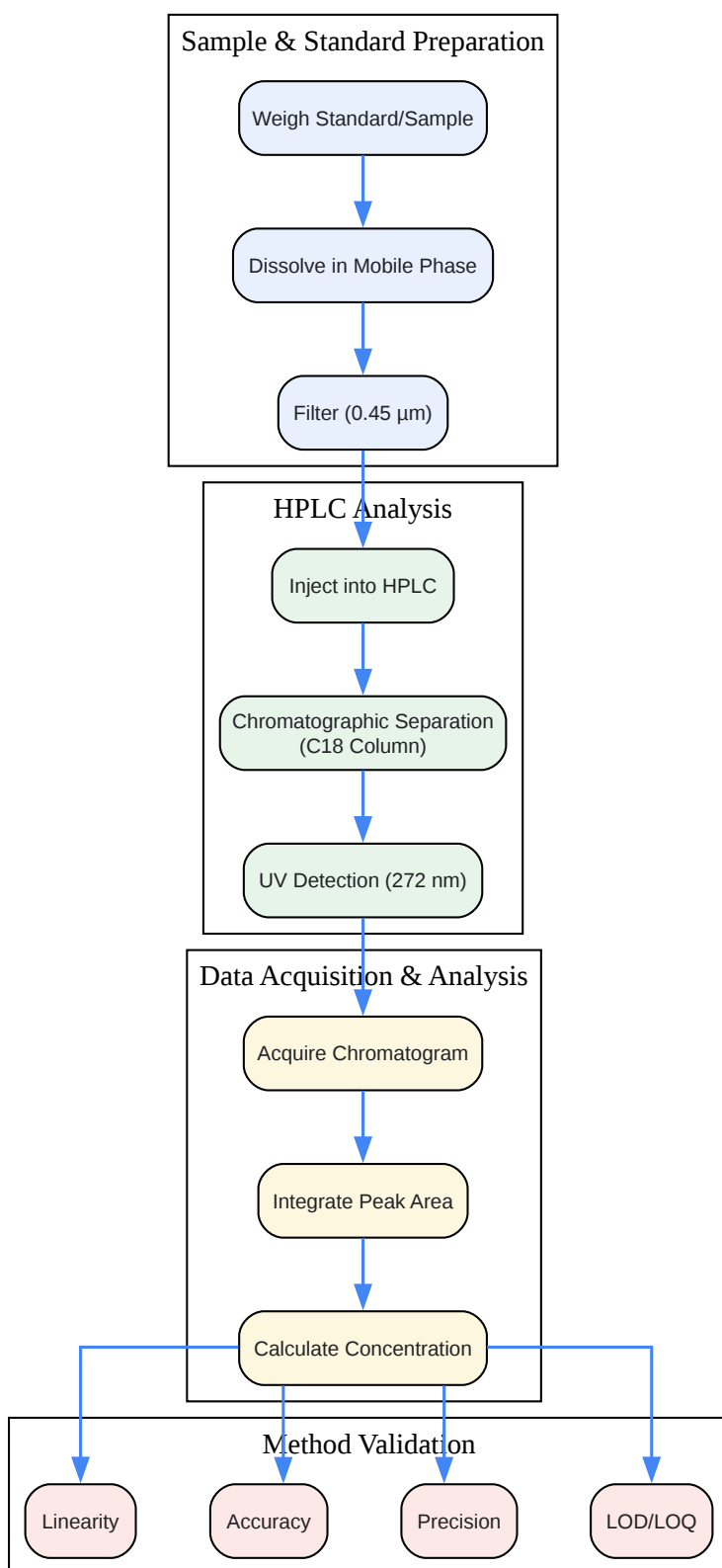
## Alternative Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Offers high specificity and sensitivity, particularly useful for identifying and quantifying the analyte in complex matrices.

- Chromatographic Conditions:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25  $\mu\text{m}$  film thickness).
  - Carrier Gas: Helium at a constant flow rate.
  - Injector Temperature: 250  $^{\circ}\text{C}$ .
  - Oven Temperature Program: Start at 100  $^{\circ}\text{C}$ , hold for 1 minute, then ramp to 280  $^{\circ}\text{C}$  at 15  $^{\circ}\text{C}/\text{min}$ , and hold for 5 minutes.
  - MS Detector: Electron Ionization (EI) mode with a scan range of  $m/z$  50-300.
- Sample Preparation:
  - Samples may require derivatization to improve volatility and thermal stability.
  - Dissolve the sample in a suitable organic solvent.

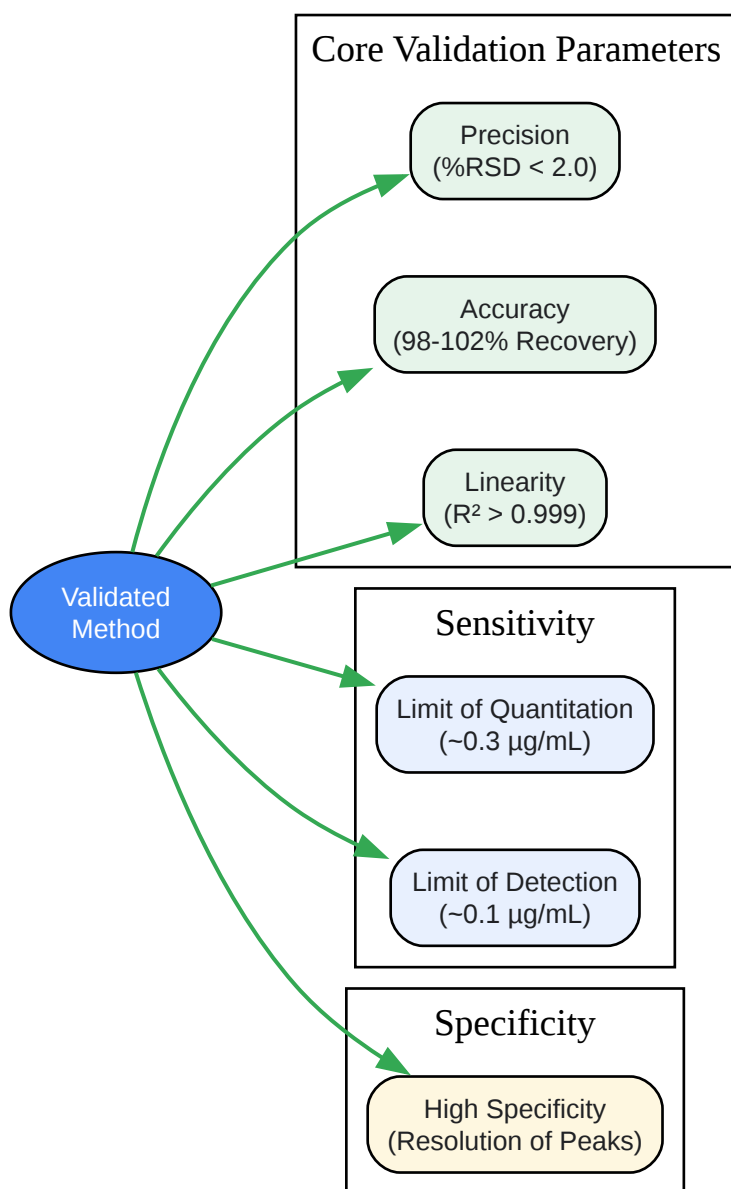
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for the validated HPLC method.



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Caption: Workflow for the validated HPLC assay of 2-Amino-4,6-dimethoxypyrimidine.



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Caption: Logical relationship of validation parameters for the analytical method.

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